

1-Phenylpropan-1-amine physical properties

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Compound of Interest

Compound Name: **1-Phenylpropan-1-amine**

Cat. No.: **B1219004**

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An In-depth Technical Guide to the Physical Properties of **1-Phenylpropan-1-amine**

This technical guide provides a comprehensive overview of the core physical properties of **1-Phenylpropan-1-amine**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details the experimental protocols for their determination, and includes visualizations of key experimental workflows.

Introduction

1-Phenylpropan-1-amine, also known as α -Ethylbenzylamine, is a primary amino compound with the chemical formula $C_9H_{13}N$.^{[1][2]} It is a member of the benzenes and a phenylalkylamine.^{[3][4]} This compound is a structural isomer of amphetamine and serves as a valuable intermediate in various organic syntheses, including the preparation of pharmaceuticals and other bioactive molecules. A thorough understanding of its physical properties is essential for its handling, characterization, and application in research and development.

Core Physical Properties

The fundamental physical characteristics of **1-Phenylpropan-1-amine** are summarized in the table below. These values represent a critical baseline for its use in experimental and industrial settings.

Property	Value
Molecular Formula	C ₉ H ₁₃ N [1][2][5][6]
Molecular Weight	135.21 g/mol [1][2][5][7]
Boiling Point	203.9 - 205°C at 760 mmHg [1][3][4][5][6][8]
Melting Point	-69°C (for the (S)-enantiomer) [6][9]; 12°C (for the racemate) [5]
Density	0.938 - 0.94 g/mL at 25°C [1][4][6][9]
Water Solubility	3.4 g/L at 25°C [3]
pKa	9.34 ± 0.10 (Predicted) [3]
Flash Point	85.1°C [5][6]
Refractive Index (n _{20/D})	1.519 - 1.526 [1][3][4]
Vapor Pressure	0.272 - 0.3 mmHg at 25°C [3][5]
LogP	1.97 [3][5]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid amine like **1-Phenylpropan-1-amine**.

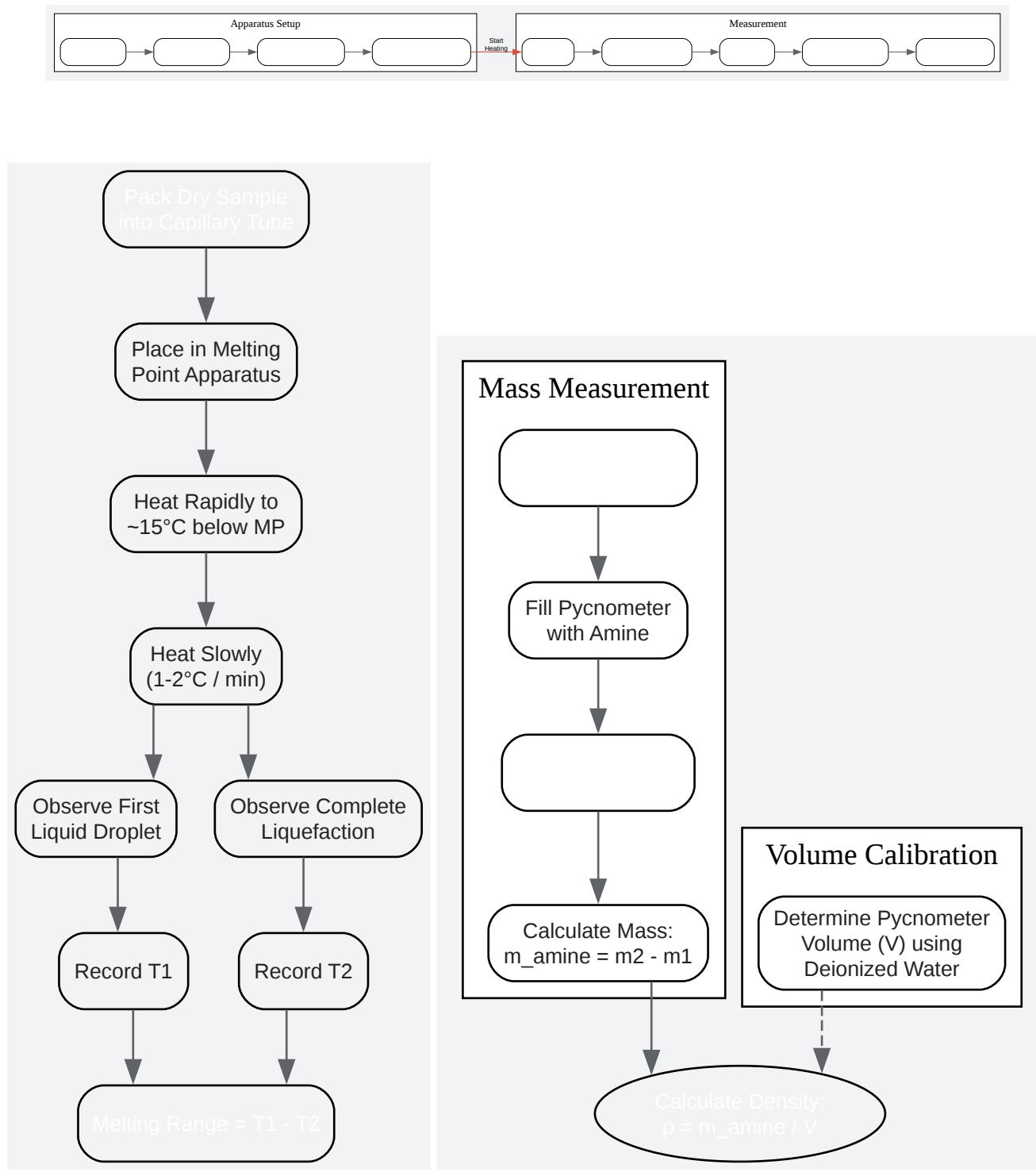
Determination of Boiling Point

The boiling point is determined using a micro-boiling point method or by simple distillation, which is suitable for the volume of sample available.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. [10] At this temperature, the liquid converts into a vapor phase, and a constant temperature is observed during this phase change.

Methodology (Micro-Boiling Point):

- Sample Preparation: A small volume (approx. 0.5 mL) of **1-Phenylpropan-1-amine** is placed into a small test tube or fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the liquid.[\[11\]](#)
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. The assembly is then heated in a Thiele tube containing mineral oil or in a metal heating block.
- Heating and Observation: The apparatus is heated slowly. Initially, a stream of bubbles will emerge from the capillary as trapped air expands.[\[12\]](#) Heating continues until a rapid and continuous stream of bubbles is observed, indicating the liquid has reached its boiling point.
- Temperature Reading: Heating is stopped, and the apparatus is allowed to cool slowly. The boiling point is the temperature recorded the moment the bubble stream ceases and the liquid just begins to enter the capillary tube.[\[12\]](#)



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